

Technical Guide & SDS Analysis: 3-Bromo-6-methoxyquinolin-8-amine

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Compound of Interest

Compound Name: 3-Bromo-6-methoxyquinolin-8-amine

CAS No.: 86544-43-6

Cat. No.: B8757440

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CAS: 86544-43-6 | Molecular Formula: C₁₀H₉BrN₂O

Introduction: The Pharmacophore & Its Utility

3-Bromo-6-methoxyquinolin-8-amine is a specialized heterocyclic building block belonging to the 8-aminoquinoline class. This scaffold is historically significant in medicinal chemistry, serving as the core pharmacophore for antimalarial drugs like Primaquine and Tafenoquine.

For drug development professionals, this molecule represents a "divergent intermediate." The C3-bromo position offers a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C8-amine allows for amide coupling or reductive amination to generate diverse libraries. However, its structural homology to Primaquine necessitates a rigorous understanding of its specific toxicological liabilities—specifically methemoglobinemia.

This guide synthesizes standard Safety Data Sheet (SDS) parameters with field-proven handling protocols to ensure both safety and experimental success.

Part 1: Chemical Identity & Physiochemical Properties

Expert Insight: The presence of the 8-amino group renders this compound susceptible to air oxidation, turning from a pale solid to a dark brown tar if stored improperly. The 3-bromo substituent deactivates the ring slightly but remains a prime site for metal-halogen exchange.

Property	Data	Note
CAS Number	86544-43-6	Verified Identifier
IUPAC Name	3-Bromo-6-methoxyquinolin-8-amine	
Molecular Weight	253.09 g/mol	
Appearance	Off-white to yellow/brown solid	Darkens upon oxidation
Solubility	DMSO, DMF, DCM, Methanol	Poor solubility in water
pKa (Predicted)	~4.5 (Quinoline N), ~3.0 (Aniline N)	Less basic than alkyl amines
LogP (Predicted)	2.3 - 2.8	Lipophilic
Storage	2-8°C, Inert Atmosphere (Argon)	Light Sensitive

Part 2: Hazard Identification & Toxicology (GHS Standards)

Critical Safety Alert: While standard SDSs list generic irritant warnings, the 8-aminoquinoline core carries a specific risk of hematological toxicity.

GHS Classification[4][5]

- Acute Toxicity (Oral): Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)[1]

- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Expert Toxicological Analysis: The "Primaquine Liability"

Standard automated SDSs often miss the class-specific toxicity of 8-aminoquinolines.

- Methemoglobinemia: Metabolites of 8-aminoquinolines can oxidize hemoglobin (Fe^{2+}) to methemoglobin (Fe^{3+}), which cannot carry oxygen. This is particularly dangerous in individuals with G6PD deficiency.
- Sensitization: Quinoline amines are potential skin sensitizers.

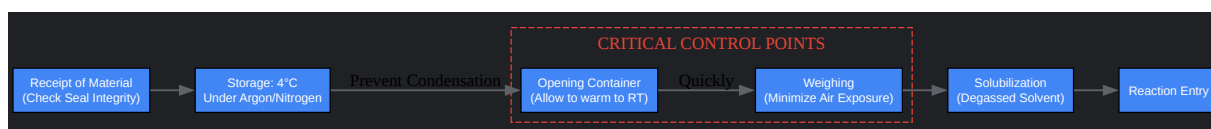
Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do.[1][2][3]

Part 3: Safe Handling, Storage, & Stability

The primary cause of experimental failure with this compound is oxidative degradation prior to use.

Handling Workflow



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Figure 1: Handling workflow to prevent oxidative degradation (browning).

Storage Protocol

- Atmosphere: Store under Argon or Nitrogen. The amine is electron-rich and prone to N-oxidation.
- Temperature: Refrigerate (2-8°C).
- Light: Amber vials are mandatory. UV light accelerates halogen radical formation at the C3-bromo position.

Part 4: Synthesis & Quality Control

For researchers needing to validate the material or synthesize it de novo.

Synthesis Route (Reductive Approach)

The most reliable route to the 8-amine is the reduction of the corresponding nitro compound.

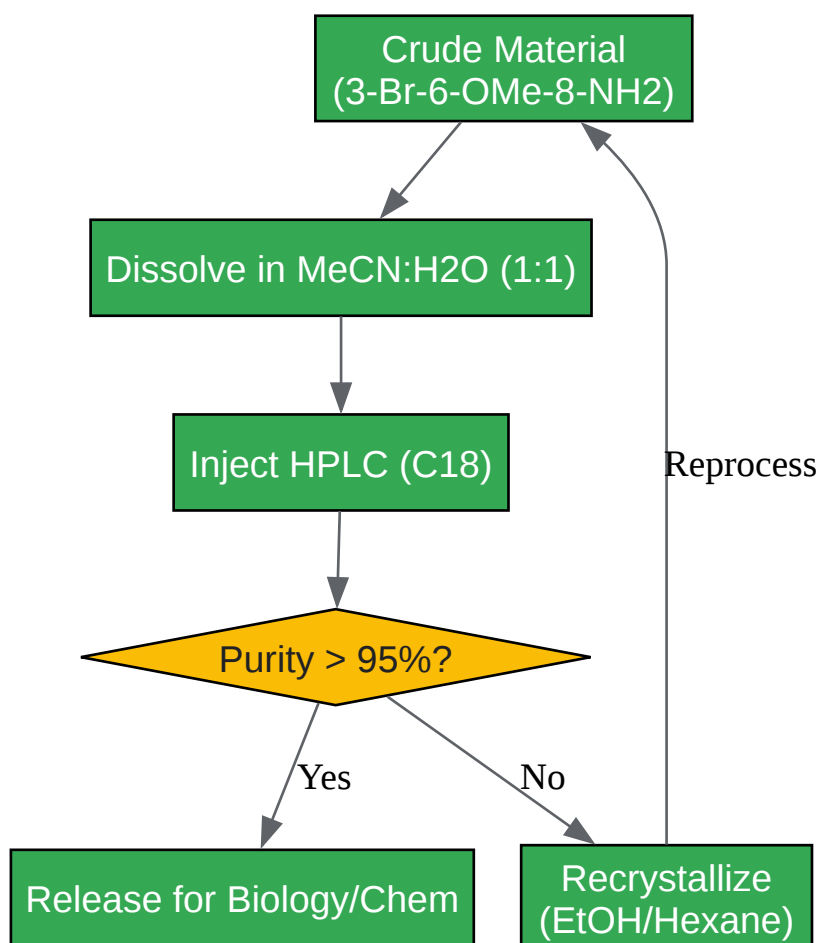
- Precursor: 3-Bromo-6-methoxy-8-nitroquinoline.
- Reagent: Iron powder (Fe) in Acetic Acid (AcOH) or Stannous Chloride (SnCl₂).
- Why not H₂/Pd? Catalytic hydrogenation poses a high risk of de-bromination at the C3 position. Chemical reduction (Fe/AcOH) is chemoselective for the nitro group.

Quality Control: HPLC Method

A self-validating analytical method to ensure purity before biological testing.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase A: Water + 0.1% Formic Acid (or TFA).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.

- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine bonds).
- Expected Retention: The amine will elute earlier than the nitro precursor due to the polarity of the -NH₂ group.



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Figure 2: Quality Control Decision Tree.

Part 5: Emergency Response

First Aid

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Monitor for signs of cyanosis (blue lips) indicating methemoglobinemia.
- Skin Contact: Wash with soap and water.[1] Do not use ethanol (increases absorption).

- Eye Contact: Rinse immediately with plenty of water for 15 minutes.[1][4]

Spill Cleanup

- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.
- Neutralization: Absorb with inert material (vermiculite/sand).
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Nitrogen and Bromine content).

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